

Technical Guide: Properties and Synthesis of 2-cyano-N-(4-nitrophenyl)acetamide

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Compound of Interest

Compound Name: Acetamide, 2-cyano-2-nitro-

Cat. No.: B15350883

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Disclaimer: Information regarding the specific chemical entity "**Acetamide, 2-cyano-2-nitro-**" is not readily available in public scientific literature. This technical guide therefore focuses on a structurally related and well-documented compound: 2-cyano-N-(4-nitrophenyl)acetamide.

This document provides a comprehensive overview of the chemical identifiers, physicochemical properties, and a plausible synthetic route for 2-cyano-N-(4-nitrophenyl)acetamide, intended for researchers, scientists, and professionals in drug development.

Chemical Identifiers

The following table summarizes the key identifiers for 2-cyano-N-(4-nitrophenyl)acetamide.

Identifier Type	Value
CAS Number	22208-39-5[1]
IUPAC Name	2-cyano-N-(4-nitrophenyl)acetamide[1]
Molecular Formula	C ₉ H ₇ N ₃ O ₃ [1]
Synonyms	2-Cyano-4'-nitroacetanilide, Acetanilide, 2-cyano-4'-nitro-, 2-cyano-N-{4-nitrophenyl}acetamide[1][2]
ChEMBL ID	CHEMBL3334612[1]
PubChem CID	2792626[1]

Physicochemical and Spectroscopic Data

Key quantitative data for 2-cyano-N-(4-nitrophenyl)acetamide are presented below. This compound is typically a yellow crystalline solid.[2] It is almost insoluble in water but soluble in organic solvents like ethanol, dimethylformamide, and dichloromethane.[2]

Property	Value
Molecular Weight	205.17 g/mol [1]
Monoisotopic Mass	205.04874109 Da[1]
Melting Point	160-162 °C[2]
Topological Polar Surface Area	98.7 Å²[1]
Complexity	293[1]
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	2

While specific spectral data for 2-cyano-N-(4-nitrophenyl)acetamide is not detailed in the search results, data for the related isomer N-(4-Cyano-2-nitrophenyl)acetamide is available and shows characteristic peaks in ¹H and ¹³C NMR spectroscopy.[3] For 2-cyano-N-(4-nitrophenyl)acetamide, FTIR spectroscopy would be expected to show characteristic peaks for N-H, C=O (amide), C≡N (nitrile), and N-O (nitro) functional groups.[1]

Synthesis Protocol

A general method for the synthesis of N-substituted 2-cyanoacetamides involves the reaction of a primary amine with a cyanoacetylating agent, such as a cyanoacetic acid ester.[4] For 2-cyano-N-(4-nitrophenyl)acetamide, a plausible synthesis route is the condensation of 4-nitroaniline with ethyl cyanoacetate.

Reaction: 4-nitroaniline + Ethyl cyanoacetate → 2-cyano-N-(4-nitrophenyl)acetamide + Ethanol

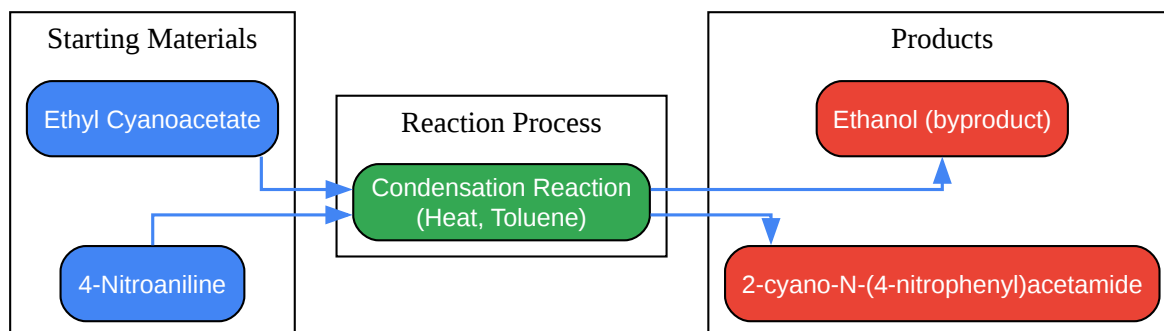
Experimental Protocol:

- Reactants: 4-nitroaniline and a slight excess of ethyl cyanoacetate.

- Solvent: A high-boiling point, inert solvent such as toluene or xylene.
- Procedure:
 - Dissolve 4-nitroaniline in the solvent in a round-bottom flask equipped with a reflux condenser.
 - Add ethyl cyanoacetate to the solution.
 - The reaction mixture is heated to reflux for several hours to drive the condensation reaction, which involves the nucleophilic attack of the amine on the ester carbonyl group, followed by the elimination of ethanol.
 - The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture is cooled, and the product, which is a solid, is expected to precipitate.
 - The solid product is collected by filtration, washed with a cold solvent (e.g., ethanol or diethyl ether) to remove unreacted starting materials and impurities.
 - The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.

Logical Relationships and Workflows

The synthesis of 2-cyano-N-(4-nitrophenyl)acetamide can be visualized as a straightforward condensation reaction. The logical workflow involves the selection of appropriate starting materials and reaction conditions to favor the formation of the amide bond.



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Caption: Synthesis of 2-cyano-N-(4-nitrophenyl)acetamide.

Potential Applications

2-cyano-N-(4-nitrophenyl)acetamide is suggested to have potential applications as an intermediate in the synthesis of antibacterial drugs and as a raw material for pesticides and herbicides.[2] The presence of the cyanoacetamide moiety makes it a versatile precursor for the synthesis of various heterocyclic compounds with potential biological activities.[4]

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References

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